

CCG 203769 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: CCG 203769

Cat. No.: B2653741

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This guide provides comprehensive technical information for researchers and scientists using **CCG 203769**, a selective inhibitor of Regulator of G-protein Signaling 4 (RGS4).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **CCG 203769** is not fully dissolving in DMSO. What should I do?

A1: Complete dissolution of **CCG 203769** in DMSO can sometimes require physical assistance. If you observe precipitation or incomplete dissolution, gentle heating and/or sonication can be applied to aid the process.^[1] It is also crucial to use fresh, newly opened DMSO, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbed) DMSO.^[1]

Q2: I prepared a stock solution of **CCG 203769** in DMSO. How should I store it and for how long?

A2: For optimal stability, reconstituted stock solutions of **CCG 203769** should be aliquoted to avoid repeated freeze-thaw cycles. The aliquots can be stored at -80°C for up to six months or at -20°C for up to one month.^[1]

Q3: Can I use a pre-dissolved solution of **CCG 203769** for my in vivo experiments?

A3: It is highly recommended to prepare working solutions for in vivo experiments freshly on the day of use.^[1] While a stock solution in DMSO can be prepared in advance and stored, the final diluted working solution for animal administration should be made immediately before the experiment to ensure stability and reliability of the results.^[1]

Q4: I'm seeing off-target effects in my cellular assays. Is **CCG 203769** selective?

A4: **CCG 203769** demonstrates high selectivity for RGS4 ($IC_{50} = 17$ nM) over other RGS proteins.^{[1][2]} For instance, its inhibitory concentration is 8-fold higher for RGS19 ($IC_{50} = 140$ nM) and over 350-fold higher for RGS16 ($IC_{50} = 6$ μ M).^{[1][3]} It shows very weak inhibition of RGS8 ($IC_{50} > 60$ μ M).^[1] While it can inhibit GSK-3 β , the IC_{50} value is approximately 5 μ M, which is about 300-fold higher than for RGS4.^{[1][3]}

Solubility Data

The solubility of **CCG 203769** has been determined in various solvents and solvent systems, suitable for both in vitro and in vivo applications.

| Solvent/System | Maximum Solubility | Molar Concentration | Notes |
|---|--------------------|---------------------|---|
| In Vitro | | | |
| DMSO | 62.5 mg/mL | 308.99 mM | Ultrasonic treatment is recommended. Use of newly opened, non-hygroscopic DMSO is critical. [1] [4] |
| In Vivo Formulations | | | |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.08 mg/mL | 10.28 mM | Results in a clear solution. [1] |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 2.08 mg/mL | 10.28 mM | Results in a clear solution. [1] |
| 10% DMSO, 90% Corn Oil | ≥ 2.08 mg/mL | 10.28 mM | Results in a clear solution. [1] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Compound Information: **CCG 203769** has a molecular weight of 202.27 g/mol .[\[1\]](#)
- Calculation: To prepare a 10 mM stock solution, weigh out 2.02 mg of **CCG 203769**.
- Dissolution: Add 1 mL of fresh, high-quality DMSO to the weighed compound.
- Mixing: Vortex thoroughly. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.
- Storage: Aliquot the stock solution into smaller volumes and store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

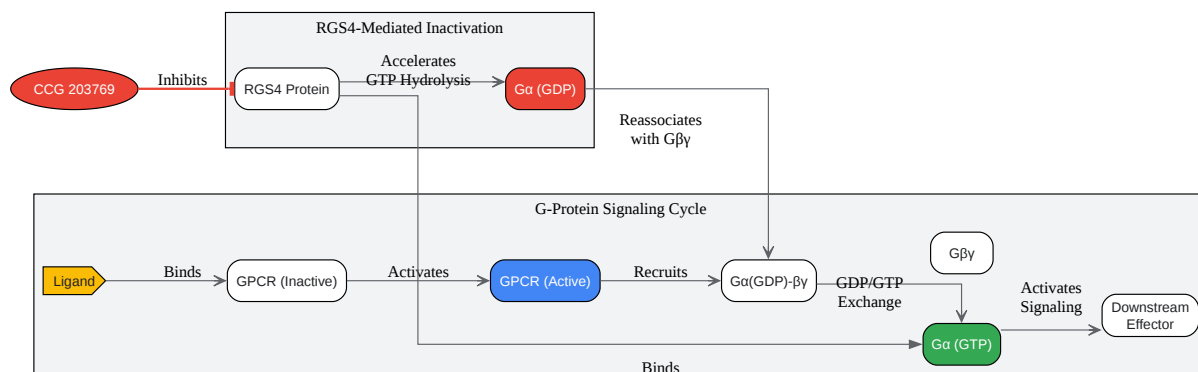
Protocol 2: Preparation of an In Vivo Working Solution (Example using PEG300/Tween-80)

This protocol describes the preparation of 1 mL of working solution with a final concentration of 2.08 mg/mL.

- Initial Stock: Prepare a concentrated stock solution in DMSO (e.g., 20.8 mg/mL).
- Step 1: Take 100 μ L of the 20.8 mg/mL DMSO stock solution and add it to 400 μ L of PEG300. Mix evenly.
- Step 2: To the mixture from Step 1, add 50 μ L of Tween-80 and mix evenly.
- Step 3: Add 450 μ L of saline to the mixture to reach a final volume of 1 mL. The final solvent ratio will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Usage: Prepare this working solution fresh on the day of the experiment.^[1] If precipitation occurs during preparation, gentle warming and/or sonication can be used.^[1]

Mechanism of Action

CCG 203769 is a cell-permeable, covalent inhibitor of RGS4.^{[3][5]} It functions by blocking the protein-protein interaction between RGS4 and the $G\alpha$ subunit of heterotrimeric G-proteins.^{[1][6]} RGS proteins accelerate the intrinsic GTPase activity of $G\alpha$ subunits, effectively acting as a brake on G-protein signaling.^[2] By inhibiting RGS4, **CCG 203769** prevents this accelerated GTP hydrolysis, prolonging the active, GTP-bound state of $G\alpha$ and enhancing downstream signaling pathways.^{[1][3]}



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Caption: Mechanism of **CCG 203769** action on the G-protein signaling cycle.

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